

Proper Handling and Disposal Procedures for UK-1745

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Compound of Interest

Compound Name: UK-1745
CAS No.: 170684-14-7
Cat. No.: B1682692

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal information for the research chemical **UK-1745**, a novel cardiotonic agent. The following procedures are based on general laboratory safety protocols for research-grade chemicals of this nature. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and disposal information.

Chemical and Physical Properties

UK-1745, with the chemical name (2RS,3SR)-2-aminomethyl-2,3,7,8-tetrahydro-2,3,5,8,8-pentamethyl-6H-furo-[2,3-e]indol-7-one hydrochloride, is a solid substance intended for laboratory use only^[1].

Property	Value
Molecular Formula	C ₁₆ H ₂₃ ClN ₂ O ₂ [1]
Molecular Weight	310.82 g/mol [1]
Physical Form	Solid [1]
CAS Number	170684-14-7 [1]

Health and Safety Information

General Precautions:

- As with any research chemical for which a comprehensive toxicological profile is not publicly available, **UK-1745** should be handled with caution.
- Assume the compound is potentially hazardous.
- Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Avoid contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.
- Do not ingest. If swallowed, seek immediate medical attention.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials.

Disposal Procedures

Note: The following are general guidelines. The specific disposal procedures for **UK-1745** must be in accordance with local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

- Unused Product:
 - Unused **UK-1745** should be disposed of as hazardous chemical waste.
 - Do not dispose of down the drain or in the regular trash.
 - Place the chemical in a clearly labeled, sealed container. The label should include the chemical name, concentration, and any known hazards.
 - Arrange for pickup and disposal by a licensed chemical waste disposal company, as coordinated through your institution's EHS department.
- Contaminated Materials:
 - Any materials that have come into contact with **UK-1745**, such as pipette tips, gloves, and bench paper, should be considered contaminated and disposed of as hazardous waste.
 - Collect these materials in a designated, labeled waste container.
- Solutions:
 - Aqueous or solvent-based solutions containing **UK-1745** should be collected in a labeled hazardous waste container.
 - Do not mix with incompatible waste streams.

Experimental Protocols Cited in Research

UK-1745 has been utilized in cardiovascular research, specifically in studies involving isolated cardiomyocytes and in vivo animal models.

Experimental Protocol: Patch-Clamp Electrophysiology on Guinea Pig Ventricular Myocytes

This protocol outlines a general procedure for studying the effects of a compound like **UK-1745** on the ion channels of isolated heart cells.

- Cell Isolation:
 - Ventricular myocytes are enzymatically isolated from guinea pig hearts.
- Cell Culture:
 - Isolated myocytes are plated on glass coverslips and allowed to adhere.
- Patch-Clamp Recording:
 - A glass micropipette with a very small tip diameter is used to form a high-resistance seal with the cell membrane (a "gigaseal").
 - The membrane patch under the pipette tip is then ruptured to gain electrical access to the cell's interior (whole-cell configuration).
 - Voltage-clamp or current-clamp recordings are performed to measure the activity of specific ion channels.
- Compound Application:
 - A baseline recording of ion channel activity is established.
 - **UK-1745**, dissolved in an appropriate vehicle, is then perfused over the cell at various concentrations.
 - Changes in ion channel currents or membrane potential are recorded and analyzed.

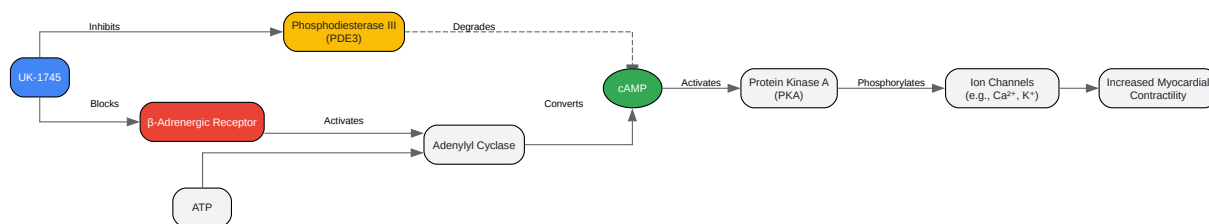
Experimental Protocol: In Vivo Cardiovascular Study in an Anesthetized Dog Model

This protocol describes a general approach to evaluating the cardiovascular effects of a substance like **UK-1745** in a living animal.

- Animal Preparation:

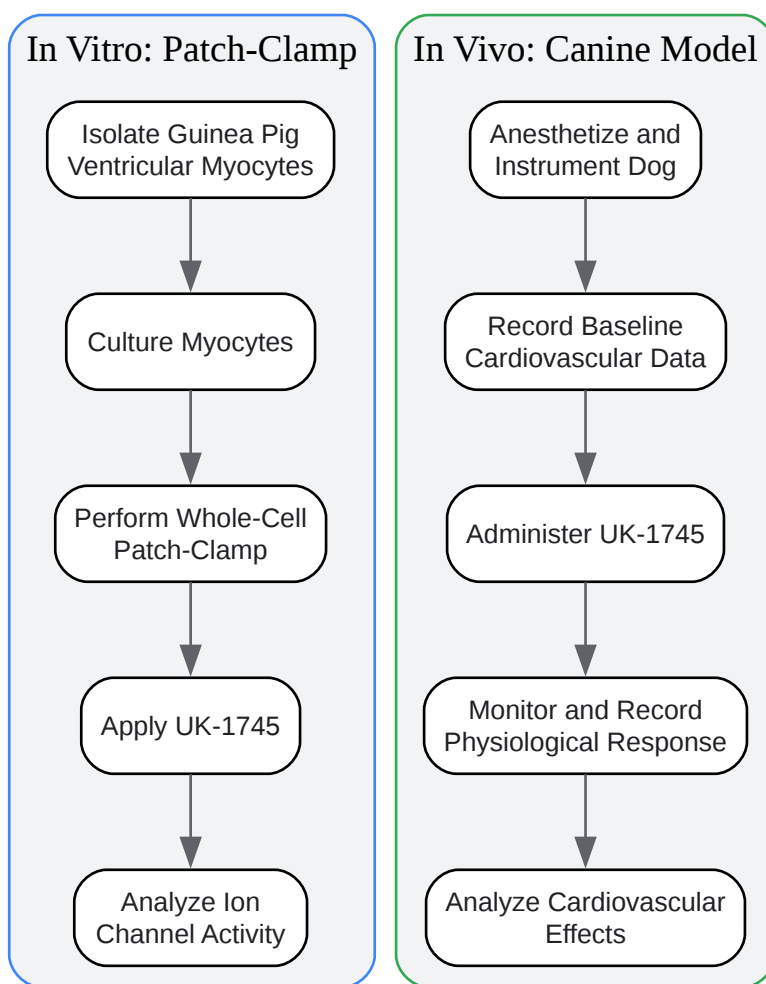
- The dog is anesthetized, and appropriate physiological monitoring is established (e.g., ECG, blood pressure, heart rate).
- Surgical procedures may be performed to place catheters for drug administration and blood sampling, as well as instruments to measure cardiac function (e.g., cardiac output, ventricular pressure).
- Baseline Measurements:
 - A stabilization period is allowed after the surgical preparation, during which baseline cardiovascular parameters are recorded.
- Drug Administration:
 - **UK-1745** is administered, typically intravenously, at escalating doses.
- Data Collection and Analysis:
 - Cardiovascular parameters are continuously monitored and recorded throughout the experiment.
 - The effects of **UK-1745** on heart rate, blood pressure, cardiac contractility, and other relevant parameters are analyzed.
- Euthanasia:
 - At the conclusion of the experiment, the animal is humanely euthanized according to approved institutional protocols.

Visualizations



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Caption: Signaling pathway of **UK-1745**.



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Caption: General experimental workflows for **UK-1745** studies.

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References

- 1. UK 1745 | CymitQuimica [cymitquimica.com]
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